

# Aquatic Toxicity Profile of Akton (Chlorfenvinphos): A Technical Guide

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Compound of Interest					
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This technical guide provides a comprehensive overview of the aquatic toxicity of **Akton**, an organophosphate insecticide. The active ingredient in **Akton** is O-(2-Chloro-1-(2,5-dichlorophenyl)vinyl) O,O-diethyl phosphorothioate, commonly known as chlorfenvinphos (CAS No. 1757-18-2). This document summarizes key quantitative toxicity data, details the experimental methodologies employed in these studies, and presents a visual representation of a standard aquatic toxicity testing workflow.

#### **Quantitative Aquatic Ecotoxicity Data**

The following tables present a summary of the acute and chronic toxicity of chlorfenvinphos to various aquatic organisms. These values are critical for assessing the environmental risk posed by this compound.



Test Organism	Taxonomi c Group	Duration	Endpoint	Value	Unit	Referenc e
Daphnia magna	Crustacean	21 days	NOEC	0.1	μg/L	[1]
Oncorhync hus mykiss (Rainbow Trout)	Fish	96 hours	LC50	19.5	μg/L	[2]
Lepomis macrochiru s (Bluegill)	Fish	96 hours	LC50	1.1	μg/L	[2]
Simocepha lus serrulatus	Crustacean	48 hours	EC50	4.1	μg/L	[2]
Unspecifie d	Insect	-	LC50	1.5	μg/L	[2]
Unspecifie d	Mollusc	-	LC50	3082	μg/L	[2]

Table 1: Chronic and Acute Aquatic Toxicity of Chlorfenvinphos. NOEC (No Observed Effect Concentration) represents the concentration at which no adverse effects are observed. LC50 (Lethal Concentration 50) is the concentration that is lethal to 50% of the test population. EC50 (Effective Concentration 50) is the concentration that causes a defined effect in 50% of the test population (e.g., immobilization for invertebrates).

### **Experimental Protocols**

The data presented in this guide are derived from standardized ecotoxicological studies. While specific details may vary between individual experiments, the general methodologies adhere to internationally recognized guidelines.

#### **Acute Toxicity Testing in Fish (e.g., 96-hour LC50)**



This test is designed to determine the concentration of a substance that is lethal to 50% of a population of fish over a 96-hour period.

- Test Organism: Juvenile fish of a standard species, such as Rainbow Trout (Oncorhynchus mykiss) or Bluegill (Lepomis macrochirus), are used. The fish are typically in their early life stages and are acclimated to laboratory conditions before the test.
- Exposure System: A static, semi-static, or flow-through system can be used. In a static test, the test solution is not renewed during the exposure period. In a semi-static test, the solution is renewed at regular intervals. A flow-through system ensures a constant concentration of the test substance.
- Test Conditions: Key water quality parameters such as temperature, pH, dissolved oxygen, and water hardness are maintained within a narrow range appropriate for the test species.
- Procedure: A range of concentrations of the test substance and a control (without the test substance) are prepared. A specific number of fish are randomly assigned to each concentration and the control. Observations of mortality and any sublethal effects are recorded at regular intervals (e.g., 24, 48, 72, and 96 hours).
- Data Analysis: The LC50 value and its 95% confidence limits are calculated using statistical methods such as probit analysis.

## Chronic Toxicity Testing in Invertebrates (e.g., 21-day Daphnia magna Reproduction Test)

This test evaluates the long-term effects of a substance on the survival and reproduction of the freshwater invertebrate Daphnia magna.

- Test Organism: Young female Daphnia magna (<24 hours old) are used at the start of the test.
- Exposure System: A semi-static renewal system is typically employed, where the test solutions are renewed every 24 or 48 hours to maintain the test concentrations and water quality.

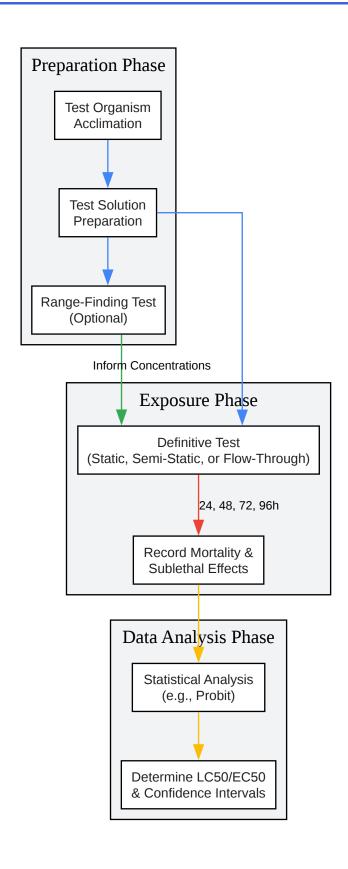


- Test Conditions: As with fish toxicity tests, water quality parameters are strictly controlled. The daphnids are fed a controlled diet of algae throughout the test.
- Procedure: Daphnids are individually exposed to a range of concentrations of the test substance and a control. The survival of the parent daphnids and the number of offspring produced are recorded daily. The test continues for 21 days.
- Data Analysis: The primary endpoint is the No Observed Effect Concentration (NOEC) for reproduction, which is the highest tested concentration that does not cause a statistically significant reduction in the number of offspring compared to the control. The Lowest Observed Effect Concentration (LOEC) is also determined.

## **Visualization of Experimental Workflow**

The following diagram illustrates a generalized workflow for conducting an acute aquatic toxicity test, from preparation to data analysis.





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Caption: Generalized workflow for an acute aquatic toxicity test.



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#### References

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- To cite this document: BenchChem. [Aquatic Toxicity Profile of Akton (Chlorfenvinphos): A
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